

Essential Safety and Logistics for Handling 9-Ethylanthracene

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Compound of Interest

Compound Name: 9-Ethylanthracene

Cat. No.: B14752619

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Disclaimer: No specific Safety Data Sheet (SDS) for **9-Ethylanthracene** was located. The following guidance is based on the safety data for the closely related compounds 9-Methylanthracene and 2-Ethylanthracene. Researchers should handle **9-Ethylanthracene** with caution and treat it as a potentially hazardous substance.

This document provides crucial safety and logistical information for laboratory professionals handling **9-Ethylanthracene**, focusing on personal protective equipment (PPE), safe handling procedures, and proper disposal methods.

Personal Protective Equipment (PPE)

To ensure the safety of personnel, the following personal protective equipment is recommended when handling **9-Ethylanthracene**. This guidance is derived from safety protocols for analogous anthracene compounds.

Recommended PPE for Handling **9-Ethylanthracene**:

PPE Category	Specification
Eye Protection	Chemical safety goggles or glasses that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 should be worn.[1]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure. A lab coat or coveralls are recommended.[1][2]
Respiratory	For operations that may generate dust or aerosols, a NIOSH/MSHA or European Standard EN 149 approved respirator (such as a dust mask type N95) should be used.

Quantitative Safety and Physical Data

The following table summarizes the key quantitative data for 9-Methylantracene, a close structural analog of **9-Ethylantracene**. This data should be used as a reference point for safety assessments.

Properties of 9-Methylantracene:

Property	Value
Molecular Formula	C ₁₅ H ₁₂
Molecular Weight	192.26 g/mol
Melting Point	77-79 °C
Boiling Point	196-197 °C at 12 mmHg
Density	1.066 g/mL at 25 °C
Signal Word	Warning
Hazard Classifications	Aquatic Acute 1, Aquatic Chronic 1

Data sourced from Sigma-Aldrich SDS for 9-Methylanthracene.

Experimental Protocols: Safe Handling and Disposal

Adherence to strict operational and disposal plans is essential for laboratory safety.

Step-by-Step Handling Procedure:

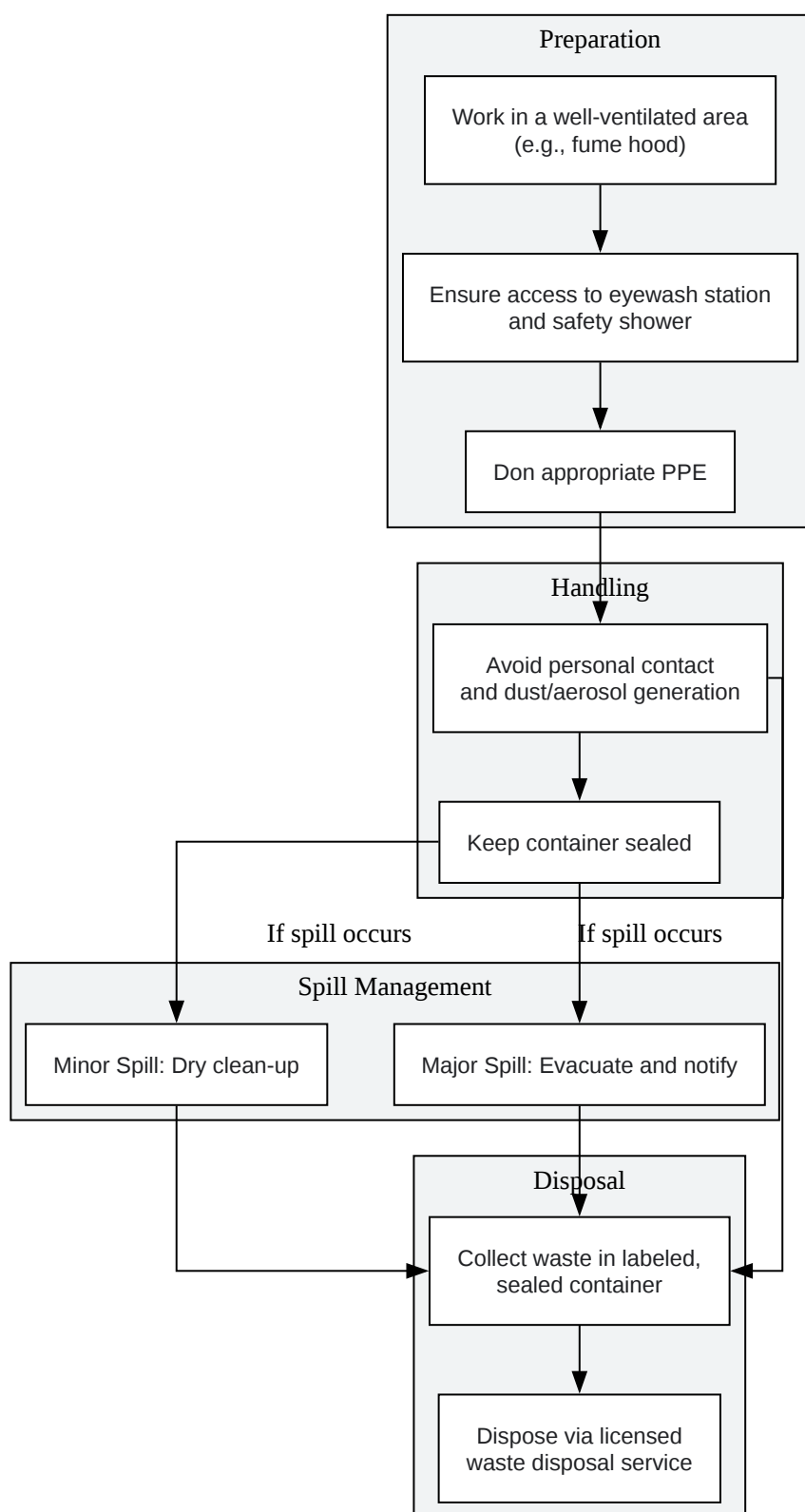
- **Preparation:** Work in a well-ventilated area, preferably within a chemical fume hood.^[2] Ensure that an eyewash station and safety shower are readily accessible.
- **Personal Protective Equipment:** Before handling, don the recommended PPE as detailed in the table above.
- **Handling:** Avoid all personal contact, including inhalation of dust or fumes.^[2] Prevent the formation of dust and aerosols. Keep the container tightly sealed when not in use.
- **Spill Management:**
 - **Minor Spills:** For small spills, use dry clean-up procedures and avoid generating dust.^[2] Sweep or vacuum the material and place it in a sealed, labeled container for disposal.^[2]
 - **Major Spills:** In the event of a larger spill, evacuate the area and alert emergency responders.^[2] Control personal contact by wearing appropriate protective clothing.^[2] Prevent the spillage from entering drains or water courses.^[2]

Disposal Plan:

All waste must be handled in accordance with local, state, and federal regulations.^[2]

- **Waste Collection:** Collect waste **9-Ethylanthracene** and any contaminated materials in a clearly labeled, sealed container.
- **Waste Disposal:** Dispose of the chemical waste through a licensed waste disposal company. Do not dispose of it down the drain or in regular trash.^[3]

Workflow for Safe Handling of 9-Ethylanthracene



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Caption: A workflow diagram for the safe handling of **9-Ethylanthracene**.

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